

cerium stearate chemical identification

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Cerium stearate

CAS No.: 10119-53-6

Cat. No.: S1539126

Get Quote

Chemical Identification & Properties

Cerium stearate is classified as a metallic soap, which is a metal derivative of a fatty acid [1]. The following table consolidates its key identifiers and physical properties.

Property	Details
CAS Number	10119-53-6; 14536-00-6 (Cerium(3+) stearate) [2] [3] [4]
Linear Formula	$Ce(C_{18}H_{35}O_2)_3$ or $(C_{18}H_{35}O_2)_3Ce$ [2]
Molar Mass	990.52 - 990.54 g/mol [2] [3]
Appearance	White powder or pellets [2] [3]
Melting Point	120 - 124 °C [2] [3]

Synthesis & Structural Characterization

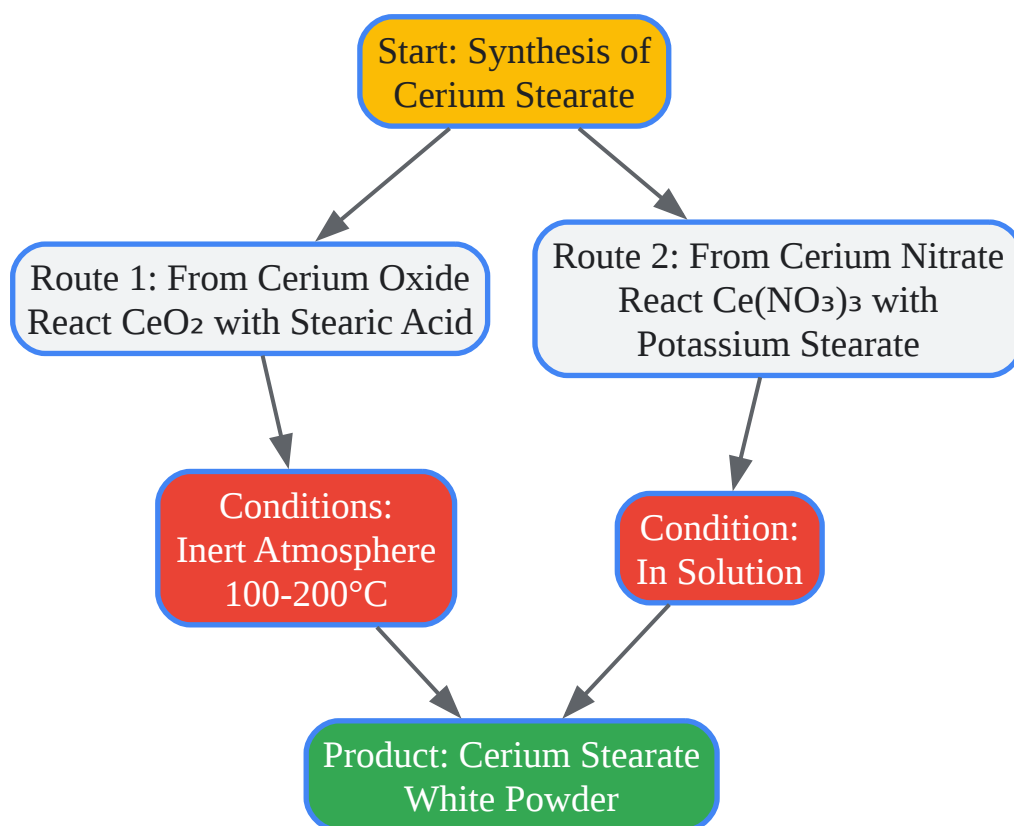
The synthesis and analysis of lanthanide carboxylates like **cerium stearate** involve specific methods to confirm their structure and composition.

Synthesis Pathways

Two primary synthesis routes are documented:

- **From Cerium Oxide:** Reaction of cerium oxide (CeO_2) with stearic acid in an inert atmosphere at temperatures between **100 and 200 °C** [1].
- **From Cerium Nitrate:** Reaction of cerium nitrate ($\text{Ce}(\text{NO}_3)_3$) with potassium stearate in solution [1] [4].

The following diagram outlines these two synthesis workflows:



[Click to download full resolution via product page](#)

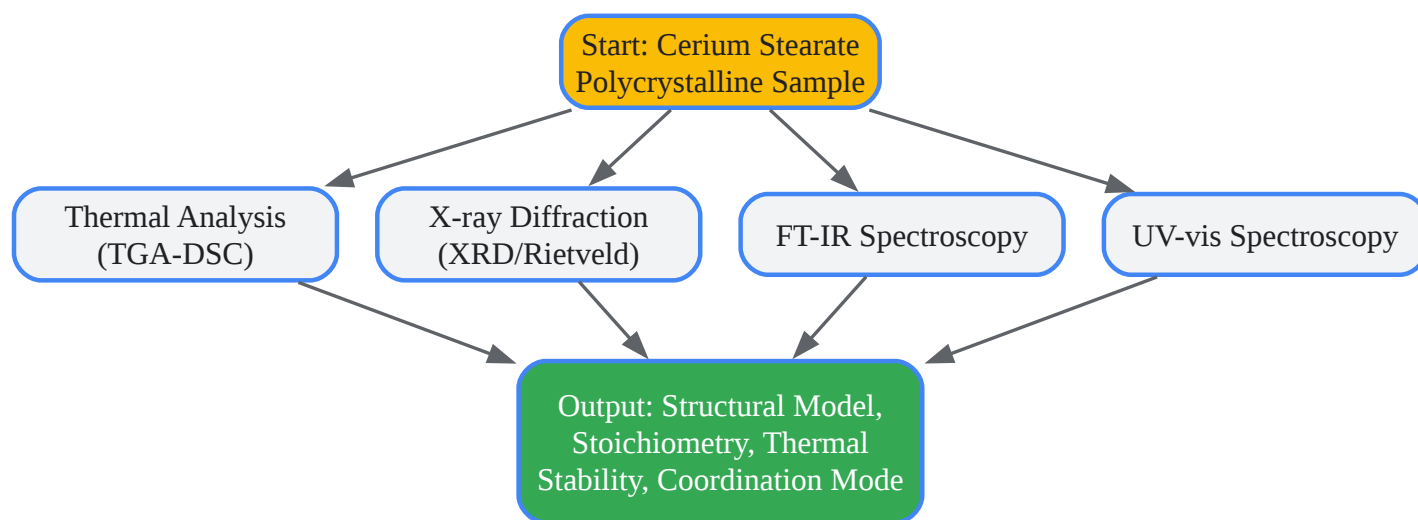
Synthesis pathways for **cerium stearate** from cerium oxide or cerium nitrate precursors.

Experimental Characterization Techniques

While detailed, step-by-step protocols for **cerium stearate** are not fully available in the search results, research on analogous cerium(III) carboxylate complexes employs these techniques [5]:

- **Thermal Analysis (TGA-DSC):** Used to determine the minimum metal-ligand stoichiometry, dehydration processes, and thermal decomposition mechanism under different atmospheres (air or N₂) [5].
- **X-ray Powder Diffraction (XRD):** Employed for structural and polycrystalline phase characterization, often refined using the Rietveld method. This can determine the space group (e.g., P2₁/c for similar complexes) and confirm a polymeric arrangement [5].
- **Spectroscopic Methods:**
 - **Fourier-Transform Infrared (FT-IR) Spectroscopy:** Used to identify the coordination mode of the carboxylate ligand to the cerium center. Theoretical calculations can be used to generate and compare with experimental vibrational spectra [5].
 - **UV-vis Spectroscopy:** Helps characterize the electronic properties of the complex [5].

The workflow for a comprehensive structural characterization is visualized as follows:



[Click to download full resolution via product page](#)

Key experimental techniques for characterizing the structure and properties of **cerium stearate**.

Applications and Handling

- **Uses:** **Cerium stearate** is used as a **lubricant, antioxidant, and antifoaming agent** in various industries. It also serves as a **catalyst** in polymer synthesis and a **stabilizer** in plastics production [1].
- **Safety and Handling:** The compound may be irritating to the eyes, skin, and respiratory tract. It is recommended to handle it with appropriate personal protective equipment (PPE) including safety

glasses and gloves, and to use it in a well-ventilated area or a fume hood [3].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. - Wikipedia Cerium stearate [en.wikipedia.org]
2. | AMERICAN ELEMENTS Cerium Stearate [americanelements.com]
3. (3+) trioctadecanoate | CAS#:10119-53-6 | Chemsrce Cerium [chemsrc.com]
4. CAS 14536-00-6 Cerium (3+) stearate - Alfa Chemistry [alfa-chemistry.com]
5. Thermal analysis combined with X-ray diffraction/Rietveld... | CoLab [colab.ws]

To cite this document: Smolecule. [cerium stearate chemical identification]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1539126#cerium-stearate-chemical-identification>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com